

Technical Guide: Solubility & Handling of 5-Azido Oseltamivir-d3[1]

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Compound of Interest

Compound Name: 5-Azido Oseltamivir-d3

Cat. No.: B1163522

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Executive Summary

5-Azido Oseltamivir-d3 is a specialized stable isotope-labeled chemical probe used primarily as an internal standard in mass spectrometry (LC-MS/MS) and as a functionalized intermediate for "click chemistry" (CuAAC) applications in neuraminidase profiling.[1]

This guide defines the solubility parameters, stability protocols, and preparation workflows for this compound. The critical takeaway is that while the compound is soluble in both Methanol (MeOH) and Dimethyl Sulfoxide (DMSO), the choice of solvent dictates the stability and downstream application of the analyte.

- Primary Stock Solvent: DMSO (Recommended for long-term storage and high concentration >10 mM).[1]
- Working/Injection Solvent: Methanol (Recommended for LC-MS dilution and immediate reactivity).[1]

Part 1: Chemical Profile & Physicochemical Properties[1]

To understand the solubility behavior, we must analyze the functional groups. **5-Azido Oseltamivir-d3** differs from the parent drug (Oseltamivir Phosphate) by the presence of an azido group (

) replacing the amino group, and the deuterium labeling (typically on the ethyl side chain).[1]

Compound Specifications

Property	Specification
Compound Name	5-Azido Oseltamivir-d3 (Ethyl ester form)
Core Structure	Cyclohexene carboxylate scaffold
Key Functional Groups	Azide (
	), Ethyl Ester (
	), Acetamido (
	)
Isotope Labeling	Deuterium (
	), typically on the ethyl ether side chain
Molecular Weight	~341.4 g/mol (Parent ~338.4 + 3 Da for d3)
Physical State	Off-white to pale yellow solid
Polarity	Moderate (Lipophilic ethyl ester + Polar acetamido/azide)

Solubility Data Table

Note: Values are derived from physicochemical properties of the non-deuterated analog, as isotope effects on solubility are negligible.

Solvent	Solubility Limit (Approx.)	Suitability	Primary Use Case
DMSO	~30 mg/mL (88 mM)	Excellent	Primary Stock Solution; Long-term storage at -20°C.
Methanol	~15–20 mg/mL	Good	Working standards; LC-MS injection preparation. ^[1]
Ethanol	~10–15 mg/mL	Moderate	Alternative to MeOH if toxicity is a concern.
Water/PBS	< 1 mg/mL*	Poor	Not recommended for stock. Requires co-solvent (e.g., 10% DMSO) to dissolve.
Chloroform	Soluble	Good	Synthetic extraction; Avoid if trace sodium azide is present.

“

Critical Note on Salt vs. Free Base: 5-Azido Oseltamivir is typically supplied as the neutral ethyl ester (free base), not the phosphate salt. This explains its high solubility in organic solvents (DMSO/MeOH) and poor solubility in pure aqueous buffers compared to commercial Tamiflu (Oseltamivir Phosphate).

Part 2: Solubility Dynamics (Methanol vs. DMSO)

The Case for DMSO (Dimethyl Sulfoxide)

Mechanism: DMSO is a polar aprotic solvent with a high dielectric constant and strong dipole moment. It effectively solvates the polar acetamido region and the lipophilic ethyl ester tail

without donating protons.

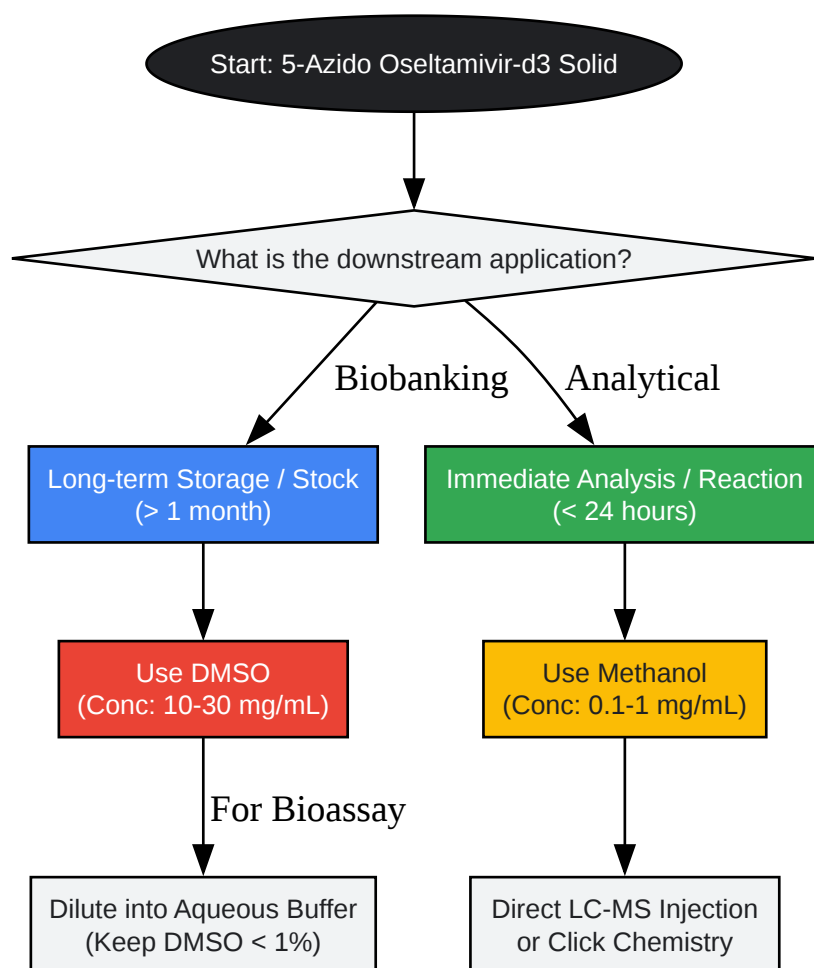
- **Why use it:** It prevents aggregation of the hydrophobic regions, allowing for high-concentration stocks (up to 30 mg/mL).
- **Stability:** DMSO is chemically inert toward the azide group under storage conditions (-20°C).
[1] It has a high freezing point (18.5°C), meaning stocks are solid in the freezer, minimizing degradation reactions.

The Case for Methanol (MeOH)

Mechanism: Methanol is a polar protic solvent. It can hydrogen bond with the carbonyl oxygens and the acetamido nitrogen.

- **Why use it:** It is volatile and compatible with Electrospray Ionization (ESI) in mass spectrometry. Unlike DMSO, it evaporates easily, preventing ion suppression in LC-MS.[1]
- **Risk Factor:** Methanol is nucleophilic. While the azide is relatively stable, long-term storage in protic solvents can sometimes lead to slow transesterification or solvolysis if traces of acid/base are present.

Visualization: Solvent Decision Matrix



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Figure 1: Decision matrix for selecting the appropriate solvent based on experimental intent.

Part 3: Preparation Protocols

Protocol A: Preparation of Primary Stock Solution (10 mM in DMSO)

Use this protocol for creating a master stock to be aliquoted and frozen.[1]

Reagents:

- **5-Azido Oseltamivir-d3 (Solid)**[1][2]
- Anhydrous DMSO (Grade: ≥99.9%, Mass Spec grade preferred)

Procedure:

- **Equilibration:** Allow the vial of solid **5-Azido Oseltamivir-d3** to reach room temperature before opening. This prevents condensation of atmospheric moisture, which degrades the ester.
- **Weighing:** Weigh approx. 3.4 mg of the solid into a clean, amber glass vial. (Exact mass depends on the specific MW on the Certificate of Analysis).
- **Calculation:** Calculate the volume of DMSO required for 10 mM concentration.

[\[1\]](#)

- **Dissolution:** Add the calculated volume of DMSO.
- **Agitation:** Vortex gently for 30 seconds. If particulates remain, sonicate in a water bath at room temperature for 1 minute. Do not heat.
- **Inspection:** Ensure the solution is perfectly clear.
- **Storage:** Aliquot into small volumes (e.g., 50 μ L) to avoid freeze-thaw cycles. Store at -20°C or -80°C.

Protocol B: Preparation of Working Standard (in Methanol)

Use this protocol for LC-MS calibration curves.[\[1\]](#)

Procedure:

- Thaw a DMSO stock aliquot (from Protocol A).
- Pipette the required amount of DMSO stock into a volumetric flask containing Methanol.
- **Example:** To make a 100 μ M working solution, add 10 μ L of 10 mM DMSO stock to 990 μ L of Methanol.
- Vortex to mix.

- Usage: Use within the same day. Do not store dilute methanolic solutions for >1 week.

Part 4: Safety & Stability (The "Azide" Factor)[1] Azide Handling Precautions

While 5-Azido Oseltamivir is a stable organic azide (obeying the "Rule of Six" where), specific precautions are required:

- Light Sensitivity: Organic azides can decompose to nitrenes under UV light. Always use amber vials or wrap containers in aluminum foil.
- Halogenated Solvents: While soluble in chloroform/DCM, avoid using these solvents if there is any risk of unreacted sodium azide residue from the synthesis, as this can form explosive di-azidomethane.[3][4] Stick to DMSO/MeOH for safety.
- Metal Contact: Do not use metal spatulas. Azides can react with heavy metals (Copper, Lead) to form shock-sensitive metal azides.[1][5][6] Use plastic or glass tools.

Deuterium Exchange

The -d3 label is typically on the ethyl ether side chain (

).[1] These C-D bonds are non-exchangeable in standard protic solvents (MeOH/Water). Therefore, Methanol-d4 is NOT required; standard HPLC-grade Methanol is sufficient.[1]

Part 5: Scientific Workflow Visualization



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Figure 2: End-to-end workflow for handling **5-Azido Oseltamivir-d3** from solid state to application.

References

- University of Pittsburgh. (2013). Safe Handling of Azides. Department of Environmental Health and Safety. Retrieved from [\[Link\]](#)
- Koh, Y. et al. (2018). Activity-based protein profiling of influenza neuraminidase. (Contextual reference for Azido-Oseltamivir usage).

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Sources

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